

5-Hydroxy-7-methoxyflavanone natural sources and isolation

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Compound of Interest

Compound Name: 5-Hydroxy-7-methoxyflavanone

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An In-Depth Technical Guide to **5-Hydroxy-7-methoxyflavanone**: Natural Sources and Isolation Strategies

Authored by: A Senior Application Scientist

Abstract

5-Hydroxy-7-methoxyflavanone, also known as Pinostrobin, is a naturally occurring flavanone that has garnered significant scientific interest for its diverse pharmacological activities. This technical guide provides a comprehensive overview of its primary natural sources and outlines a robust, multi-step methodology for its extraction, isolation, and purification from plant matrices. We delve into the rationale behind each experimental step, offering field-proven insights for researchers, scientists, and drug development professionals. The protocols described herein are designed as self-validating systems, grounded in established principles of natural product chemistry.

Introduction to 5-Hydroxy-7-methoxyflavanone

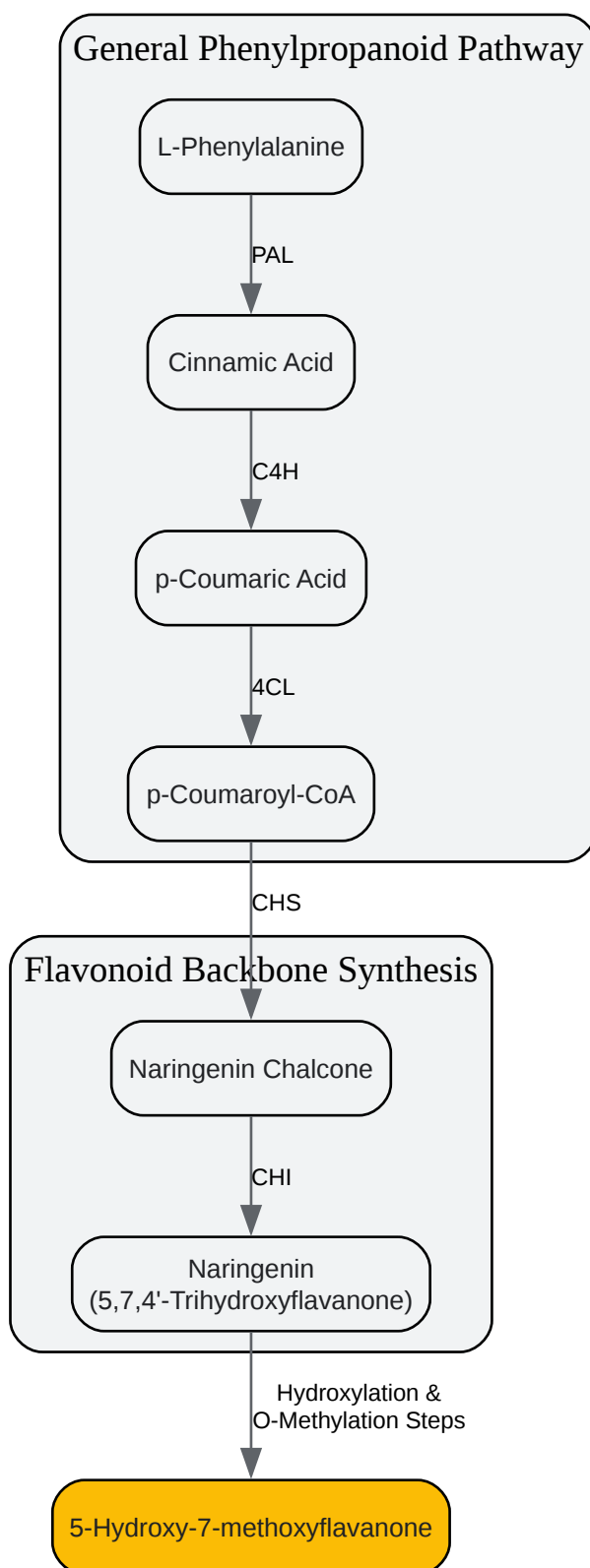
5-Hydroxy-7-methoxyflavanone (Pinostrobin) is a flavonoid characterized by a C6-C3-C6 backbone structure. Its chemical properties, particularly its moderate polarity, are central to the design of effective isolation strategies. The presence of a hydroxyl group at the 5-position and a methoxy group at the 7-position on the A-ring influences its solubility and chromatographic behavior.^[1] With a molecular formula of C₁₆H₁₄O₄ and a molecular weight of approximately

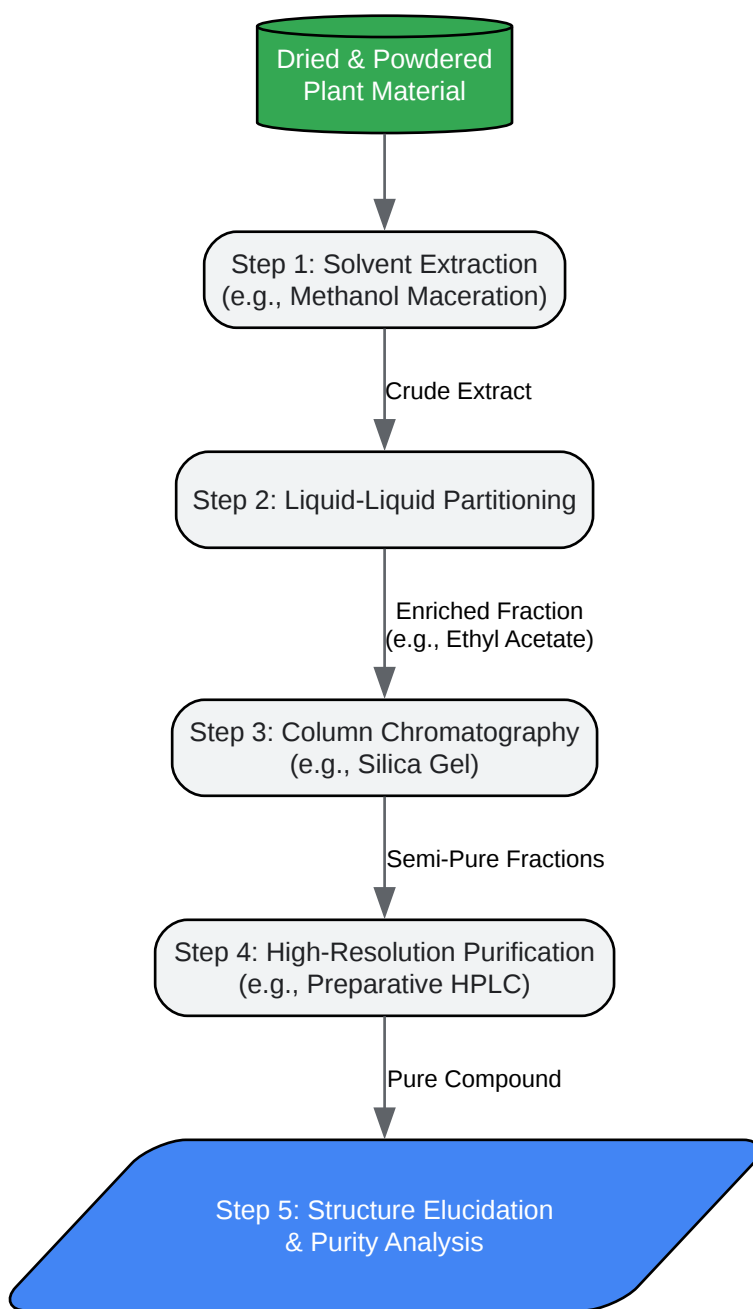
270.28 g/mol , this compound is a subject of ongoing research for its potential therapeutic applications, including anti-cancer and neuroprotective effects.[2][3][4]

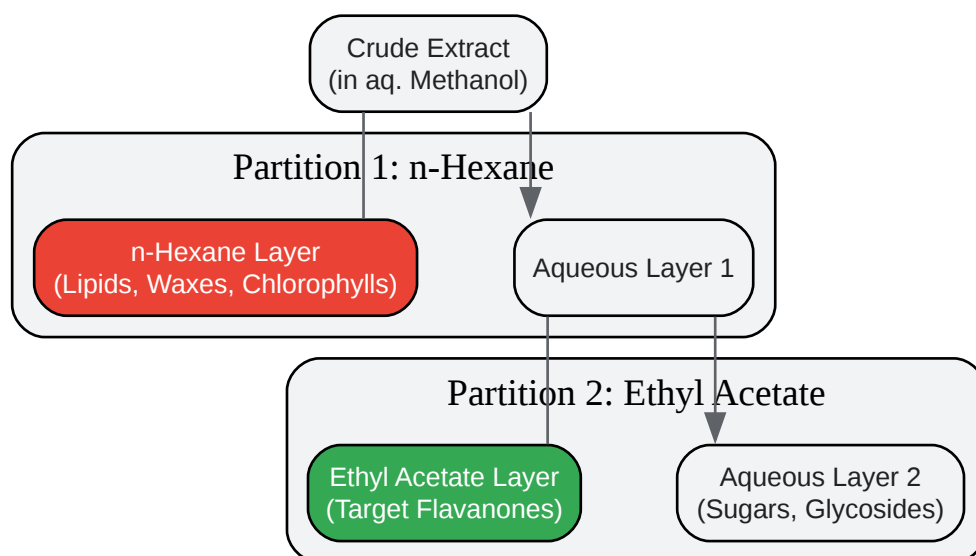
Chemical Structure:

- IUPAC Name: (2S)-5-hydroxy-7-methoxy-2-phenyl-2,3-dihydrochromen-4-one[5]
- Synonyms: Pinostrobin, Dihydrotecto-chrysin[2][5]

The biosynthesis of flavanones like **5-Hydroxy-7-methoxyflavanone** originates from the general phenylpropanoid pathway. The process begins with L-phenylalanine and proceeds through key intermediates like naringenin, which then undergoes specific hydroxylation and O-methylation reactions catalyzed by enzymes to yield the final structure.[6][7]







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